Introduction: Understanding 2-Hydroxyquinoline-5-carboxylic acid

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Compound of Interest	
Compound Name:	*2-Hydroxyquinoline-5-carboxylic acid*
CAS No.:	*83734-43-4*
Cat. No.:	*B1590348*

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2-Hydroxyquinoline-5-carboxylic acid (CAS No: 83734-43-4) is a heterocyclic aromatic compound featuring a quinoline core.[1][2] Its structure is characterized by a hydroxyl group at the 2-position and a carboxylic acid at the 5-position. This substitution pattern imparts a unique set of properties, including the potential for tautomerism between the enol (2-hydroxyquinoline) and the more stable keto (2-quinolone or 2-oxo-1,2-dihydroquinoline) forms.[3][4] The presence of both an acidic (carboxylic acid) and a weakly basic (quinoline nitrogen) functional group, alongside a phenolic hydroxyl group, suggests that its solubility and stability will be highly dependent on environmental conditions such as pH, light, and temperature.

This molecule serves as a valuable building block in medicinal chemistry and materials science.[5] A thorough understanding of its solubility is paramount for formulation development and ensuring bioavailability, while a comprehensive stability profile is essential for determining its shelf-life, storage conditions, and identifying potential degradation products.[6]

Table 1: Physicochemical Properties of **2-Hydroxyquinoline-5-carboxylic acid**

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Property	Value	Source
CAS Number	83734-43-4	[1]
Molecular Formula	$C_{10}H_7NO_3$	[1]
Molecular Weight	189.17 g/mol	[1]
Melting Point	214-215 °C (decomposes)	[7][8]
Boiling Point	472.7±45.0 °C (Predicted)	[7][8]
pKa	3.50±0.20 (Predicted for carboxylic acid)	[7]
Appearance	Solid	[9]

Part 1: The Solubility Profile

Solubility is a critical determinant of a compound's behavior in both in vitro assays and in vivo systems.[10] For **2-Hydroxyquinoline-5-carboxylic acid**, its amphoteric nature and tautomerism are the primary drivers of its solubility characteristics.

Theoretical Framework: Structural Influences on Solubility

The solubility of this molecule is governed by an interplay between its functional groups:

- Carboxylic Acid (C5): This acidic group (predicted pKa ≈ 3.5) will be deprotonated and negatively charged at pH values above its pKa, forming a carboxylate salt that significantly enhances aqueous solubility.[7]
- Quinoline Nitrogen (N1): This nitrogen is weakly basic. At low pH, it can become protonated, forming a positively charged species and increasing solubility in acidic media.
- 2-Hydroxyl/2-Oxo Group: This group exists in a tautomeric equilibrium.[3] The keto form (2-quinolone) is generally more stable and less acidic than the enol form. Intramolecular hydrogen bonding in a related compound, 2-hydroxyquinoline-4-carboxylic acid, has been shown to enhance stability, which can influence crystal lattice energy and thus, solubility.[9]

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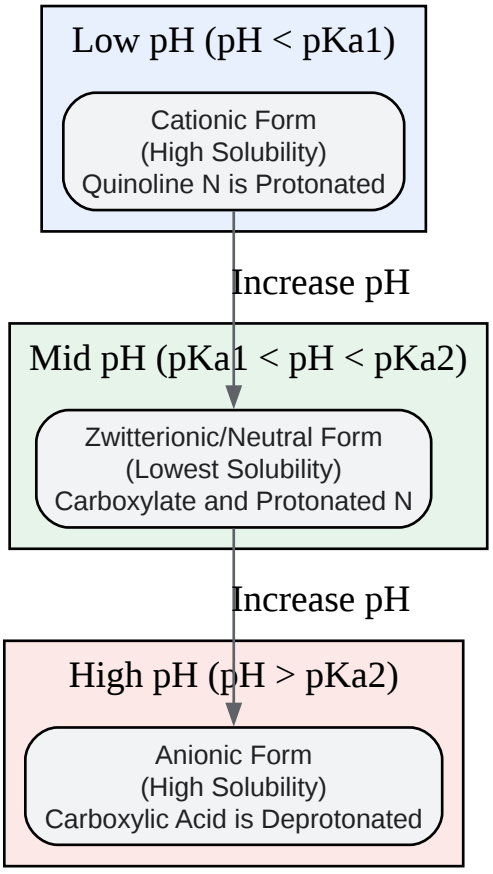
The pH of the aqueous medium is therefore the most critical factor controlling the ionization state and, consequently, the solubility of the compound.



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Caption: Workflow for a Forced Degradation Study.

Table 3: Representative Forced Degradation Study Summary (Hypothetical)

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Stress Condition	Reagent/Condition	Time	Observation	% Degradation	Major Degradants (RT)
Acidic	0.1 N HCl	24h, 60°C	No significant change	< 2%	-
Basic	0.1 N NaOH	8h, 60°C	Solution turned yellow	~12%	D1 (4.5 min), D2 (6.1 min)
Oxidative	3% H_2O_2	24h, RT	Solution turned brown	~18%	D3 (5.2 min)
Thermal	80°C (in solution)	72h	Slight color change	~5%	D1 (4.5 min)
Photolytic	ICH Q1B light exposure	24h	No significant change	< 2%	-

Causality Explanation: The hypothetical data suggests the molecule is relatively stable to acid and photolytic stress but susceptible to degradation under basic and oxidative conditions. The color change is a common indicator of degradation in aromatic systems. [3]The appearance of new peaks (D1, D2, D3) in the chromatogram confirms the formation of degradation products, which would then require structural elucidation.

Protocol: General Approach for Forced Degradation

This protocol provides a framework for systematically evaluating the stability of **2-Hydroxyquinoline-5-carboxylic acid**.

- Stock Solution Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL). [11]2. Acid Hydrolysis: Dilute an aliquot of the stock solution with 0.1 N HCl. Heat the solution (e.g., at 60°C) and take samples at various time points (e.g., 2, 8, 24 hours). Neutralize the samples before analysis. [12][11]3. Base Hydrolysis: Repeat the process using 0.1 N NaOH. [12][11]4. Oxidative Degradation: Dilute an aliquot of the stock solution with a solution of hydrogen peroxide (e.g., 3%). Keep the solution at room temperature and sample at various time points. [12]5. Thermal Degradation:

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- Solution: Heat a solution of the compound in a neutral solvent (e.g., water or buffer) at an elevated temperature (e.g., 80°C).

- Solid State: Store the solid compound in a controlled temperature and humidity oven (e.g., 80°C / 75% RH). [6]6. Photostability: Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as specified in ICH Q1B. [13]A control sample should be protected from light.

- Analysis: Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating HPLC method with a photodiode array (PDA) detector. The PDA is crucial for assessing peak purity and detecting co-eluting peaks. Mass balance should be calculated to ensure that the decrease in the parent compound is accounted for by the formation of degradation products. [14][12]

Conclusion

The solubility and stability of **2-Hydroxyquinoline-5-carboxylic acid** are intrinsically linked to its molecular structure. Its amphoteric nature dictates a U-shaped pH-solubility profile, with minimum solubility near its isoelectric point and high solubility in acidic and alkaline conditions. Stability assessments, guided by ICH principles, are critical to understanding its degradation liabilities. Based on its functional groups, the compound is predicted to be most susceptible to oxidative and base-catalyzed degradation.

The experimental protocols outlined in this guide provide a robust framework for researchers to generate reliable data, enabling informed decisions in formulation, analytical method development, and overall drug development strategy.

References

- A review of methods for solubility determination in biopharmaceutical drug characteris
- ICH Q1 guideline on stability testing of drug substances and drug products. (2026). European Medicines Agency.
- Solubility Test. (n.d.). AxisPharm.
- ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline. (2003). European Medicines Agency.
- ICH guidelines for stability studies 1. (2012). Slideshare.
- ICH Guidelines: Drug Stability Testing Essentials. (2025). AMSbiopharma.

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- What is the Solubility of My Compound? Assessing Solubility for Pharmaceutical Research and Development Compounds. (2011). Google Scholar.
- ICH STABILITY TESTING GUIDELINES. (n.d.). SNS Courseware.
- 4 Ways Drug Solubility Testing Helps Discovery & Development. (2024). WuXi AppTec.
- Aqueous Solubility. (n.d.).
- **2-Hydroxyquinoline-5-carboxylic acid** | 83734-43-4. (n.d.). Biosynth.
- **2-hydroxyquinoline-5-carboxylic acid** CAS#: 83734-43-4. (n.d.). ChemicalBook.
- Degradation of 2-Methyl-1H-imidazo[4,5-h]quinoline under different conditions. (n.d.). Benchchem.
- Stability and degradation pathways of 7-(prop-1-en-1-yl)quinolin-8-ol under experimental conditions. (n.d.). Benchchem.
- 2-hydroxyquinoline-4-carboxylic acid. (n.d.). SRIRAMCHEM.
- Forced Degrad
- Stability issues of 2-Hydroxyquinoline in aqueous solutions. (n.d.). Benchchem.
- development of forced degradation and stability indicating studies for drug substance and drug product. (n.d.). International Journal of Research in Pharmacology & Pharmacotherapeutics.
- **2-hydroxyquinoline-5-carboxylic acid** | 83734-43-4. (n.d.). ChemicalBook.
- 2-Hydroxyquinoline-4-carboxylic acid. (n.d.). PubChem.
- The study of 8-Hydroxyquinoline-2-Carboxyllic acid and its metal ion complexing properties. (n.d.). Google Scholar.
- Development of forced degradation and stability indicating studies of drugs—A review. (n.d.).
- An In-Depth Technical Guide to 2-Hydroxyquinoline: Properties, Synthesis, and Biological Significance. (n.d.). Benchchem.
- 2-Hydroxyquinoline-4-carboxylic acid. (n.d.). Anshul Specialty Molecules.
- **2-Hydroxyquinoline-5-carboxylic acid**. (n.d.). LookChem.

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Sources

- 1. 2-Hydroxyquinoline-5-carboxylic acid | 83734-43-4 | IDA73443 [biosynth.com]
- 2. 2-hydroxyquinoline-5-carboxylic acid | 83734-43-4 [amp.chemicalbook.com]

- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. 2-Hydroxyquinoline-4-carboxylic acid [anshulchemicals.com]
- 6. Forced Degradation Studies - MedCrave online [medcraveonline.com]
- 7. 2-hydroxyquinoline-5-carboxylic acid CAS#: 83734-43-4 [m.chemicalbook.com]
- 8. lookchem.com [lookchem.com]
- 9. 2-hydroxyquinoline-4-carboxylic acid - SRIRAMCHEM [sriramchem.com]
- 10. Solubility Test | AxisPharm [axispharm.com]
- 11. benchchem.com [benchchem.com]
- 12. ijrpp.com [ijrpp.com]
- 13. snscourseware.org [snscourseware.org]
- 14. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]

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